

2-Chlorothiophene: A Comprehensive Technical Guide to Safe Handling for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety information and handling precautions for **2-Chlorothiophene** (CAS No. 96-43-5). Adherence to these guidelines is critical to ensure a safe laboratory environment when working with this flammable and hazardous compound. This document summarizes key data from safety data sheets (SDS) and provides recommendations for its use in research and development.

Chemical and Physical Properties

Proper handling and storage of **2-Chlorothiophene** begin with a thorough understanding of its physical and chemical properties. This data is crucial for designing safe experimental setups and for responding effectively to accidental releases.



Property	Value
Molecular Formula	C ₄ H ₃ ClS[1][2]
Molecular Weight	118.58 g/mol [1][2][3]
Appearance	Colorless to light yellow or light orange clear liquid[2][4][5]
Odor	Stench[3]
Boiling Point	127-129 °C at 760 mmHg[3][4]
Melting Point	-71.9 °C / -97.4 °F[3]
Flash Point	22 °C / 71.6 °F[3]
Density	1.280 - 1.286 g/mL at 25 °C[3][4]
Vapor Pressure	10.66 hPa at 20 °C[3]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and ether.

Hazard Identification and Classification

2-Chlorothiophene is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).



Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[6][7][8]
Skin Irritation	Category 2	H315: Causes skin irritation[6]
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation[6][7][8][9]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[6][7][8][9]
Acute Toxicity (Oral)	Category 3	H301: Toxic if swallowed[10]
Acute Toxicity (Dermal)	Category 3	H311: Toxic in contact with skin[10]
Acute Toxicity (Inhalation)	Category 3	Toxic if inhaled[3]

Signal Word:Danger[3]

Handling and Storage Precautions

Strict adherence to the following handling and storage protocols is mandatory to minimize exposure and prevent accidents.

Engineering Controls

- Work with 2-Chlorothiophene should be conducted in a well-ventilated area, preferably within a certified laboratory fume hood.[9]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3][6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential for personal safety.



Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield are required.[9]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile gloves, 5 mil thickness).[9] A lab coat or chemical-resistant apron should be worn.
Respiratory Protection	If ventilation is inadequate, use a NIOSH- approved respirator with an organic vapor cartridge.[7][9]

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[11]
- Do not breathe vapors or mists.[6]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[6][11]
- Take precautionary measures against static discharge.[6][11] Ground and bond containers and receiving equipment.[6]
- Use only non-sparking tools.[12]
- Wash hands thoroughly after handling.[6]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[6][11]
- Keep the container tightly closed.[6][11][12]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[3]
 [9]
- Store under an inert gas atmosphere. [7][12]



Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[7][9]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water and soap. Seek medical attention if irritation persists.[6][9]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[7][9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[7]

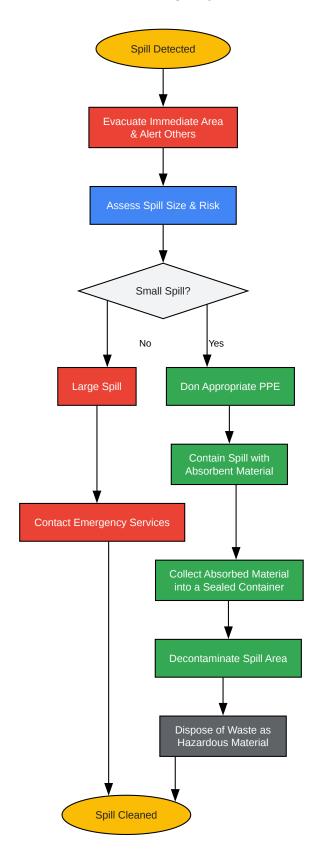
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][9]
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.[3][6] Hazardous combustion products include carbon monoxide, carbon dioxide, sulfur oxides, and hydrogen chloride gas.[3][13]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA)
 and full protective gear.[3][9]

Accidental Release Measures



In the event of a spill, follow the established emergency workflow.



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Caption: Workflow for responding to a 2-Chlorothiophene spill.

Disposal Considerations

Dispose of **2-Chlorothiophene** and any contaminated materials as hazardous waste in accordance with all applicable federal, state, and local regulations.[7][9] Do not allow the product to enter drains or waterways.[6][7]

Toxicological and Ecological Information

While comprehensive human toxicological data is not available, **2-Chlorothiophene** is known to be an irritant and may cause nausea, headache, and vomiting upon exposure.[6] There is currently no data available on its ecological effects, persistence, or bioaccumulative potential. [6][9] It is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB).[6]

This technical guide is intended to provide a summary of the best practices for handling **2-Chlorothiophene**. It is not a substitute for a thorough review of the full Safety Data Sheet (SDS) and proper laboratory safety training. Always consult the most recent SDS for this chemical from your supplier before use.

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